

An In-depth Technical Guide on UM-164 in Triple-Negative Breast Cancer

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Compound of Interest

Compound Name: UM-164

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Executive Summary

Triple-Negative Breast Cancer (TNBC) remains a significant clinical challenge due to its aggressive nature and the absence of well-defined molecular targets, rendering it unresponsive to hormonal or HER2-targeted therapies.[1][2] Consequently, chemotherapy is the primary treatment modality, but outcomes are often poor, highlighting the urgent need for novel targeted agents.[3] Preclinical studies have identified the non-receptor tyrosine kinase c-Src as a potential therapeutic target in TNBC, given its pivotal role in cancer progression, metastasis, and angiogenesis.[1][4] However, existing c-Src inhibitors have demonstrated limited efficacy in clinical settings.[5][6] This guide details the preclinical data and mechanism of action of **UM-164**, a novel, potent dual inhibitor of c-Src and p38 kinase, which shows significant promise as a targeted therapeutic for TNBC.[5][6]

UM-164: A Novel Dual Kinase Inhibitor

UM-164 is a first-in-class small molecule inhibitor designed to dually target the c-Src and p38 kinase families.[5][6] A key innovation in its design is its ability to bind to the inactive "DFG-out" conformation of the kinase domain.[4][7] This novel binding mechanism is hypothesized to

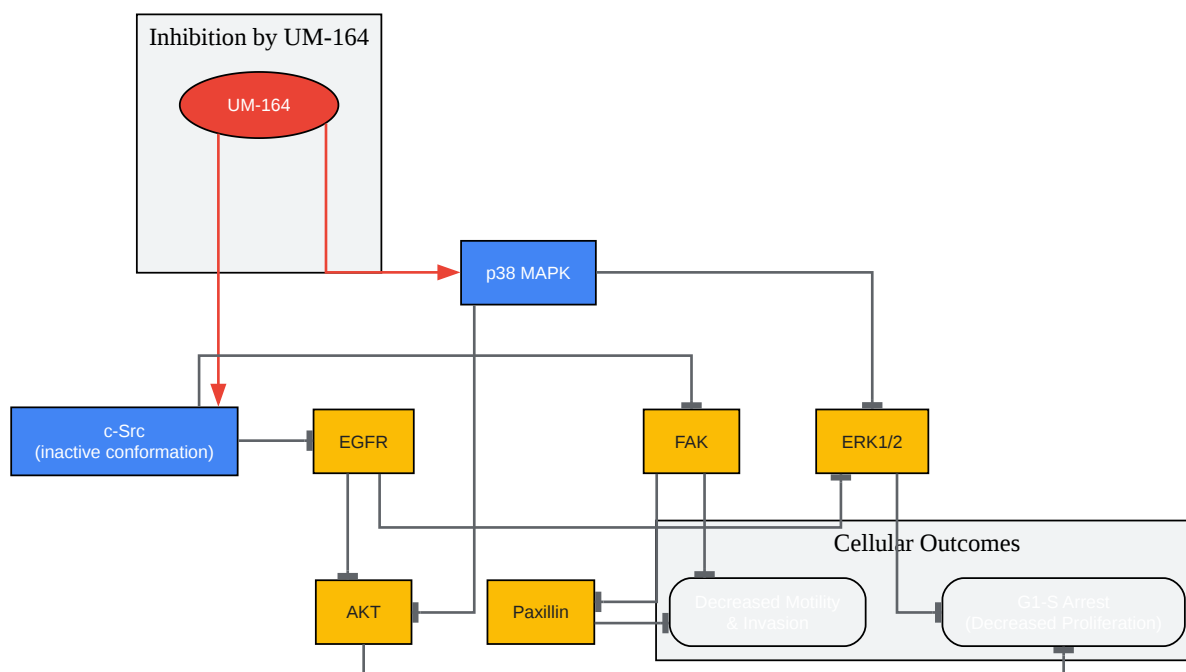
confer improved pharmacological outcomes by altering not just the catalytic functions but also the non-catalytic scaffolding functions of the target kinases.[4] Kinome-wide profiling has confirmed that **UM-164** potently inhibits the Src and p38 kinase families.[4][5] The dual inhibition of both pathways has been shown to be superior to the mono-inhibition of either c-Src or p38 alone in TNBC models.[4][5]

Mechanism of Action

The anti-TNBC activity of **UM-164** is multifaceted, stemming from its unique binding mode and its dual-target engagement.

- **Conformational Binding and Target Inactivation:** Unlike many kinase inhibitors that target the active ATP-binding pocket, **UM-164** binds to and stabilizes an inactive conformation of c-Src. [5][8] This mechanism is thought to be more effective, akin to removing the protein from the cell rather than simply blocking its active site.[3][9] This unique binding also alters the subcellular localization of c-Src in TNBC cells.[4][5]
- **Dual Pathway Inhibition:** **UM-164** potently inhibits both c-Src and the p38 MAPK pathway, both of which are implicated in TNBC progression.[3][9] This dual action blocks multiple signaling cascades that drive cell proliferation, motility, and invasion.[6]
- **Downstream Signaling Attenuation:** Inhibition of the c-Src/p38 axis by **UM-164** leads to the reduced phosphorylation and activation of key downstream effectors. These include Focal Adhesion Kinase (FAK) and paxillin, which are critical for cell adhesion dynamics, migration, and invasion.[5] **UM-164** also efficiently reduces the activation of EGFR, AKT, and ERK1/2, even though they are not direct targets of the compound.[8]
- **Cytostatic Effect:** The primary effect of **UM-164** on TNBC cells is cytostatic rather than cytotoxic.[5] The compound induces cell-cycle arrest at the G1–S transition, leading to a dose-dependent decrease in cell proliferation.[5] However, it does not significantly induce apoptosis, as evidenced by a lack of change in proapoptotic proteins like Bax-2 and Bak and negative results in Annexin V staining assays.[5]

Signaling Pathway of UM-164 in TNBC



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Caption: UM-164 dual-inhibits c-Src and p38, blocking downstream pathways. (Max-Width: 760px)

Preclinical Efficacy Data

UM-164 has demonstrated potent and specific antiproliferative activity against a panel of TNBC cell lines, outperforming the clinically tested c-Src inhibitor, dasatinib, particularly in more physiologically relevant 3D culture models.

Table 1: In Vitro Antiproliferative Activity of UM-164 vs. Dasatinib in 2D Culture

Cell Line	UM-164 IC ₅₀ (nmol/L)	Dasatinib IC ₅₀ (nmol/L)
MDA-MB 468	260	7,000
VARI-068	320	2,300
Data sourced from Clinical Cancer Research, 2016.[5]		

Table 2: In Vitro Antiproliferative Activity of UM-164 vs. Dasatinib in 3D Culture

Cell Line	UM-164 GI ₅₀ (nmol/L)	Dasatinib GI ₅₀ (nmol/L)
MDA-MB 231	1.4	210
SUM 149	200	10,500
VARI-068	800	30,000
Data sourced from Clinical Cancer Research, 2016.[5]		

Table 3: Activity of UM-164 in Motility and Invasion Assays

Assay	Cell Lines	UM-164 IC ₅₀ (nmol/L)
Motility & Invasion	MDA-MB 231, SUM 149	50
Data sourced from Clinical Cancer Research, 2016 and Selleck Chemicals.[5][8]		

In Vivo Efficacy

In xenograft models of TNBC, **UM-164** resulted in a significant decrease in tumor growth compared with controls, with limited in vivo toxicity.[4][5] Studies in NCr/nude mice bearing TNBC xenografts showed potent anti-tumor activity with intraperitoneal (i.p.) administration of

UM-164 at doses of 10, 15, or 20 mg/kg.[8] The compound was well-tolerated with few side effects observed in mice.[3][10]

Experimental Protocols

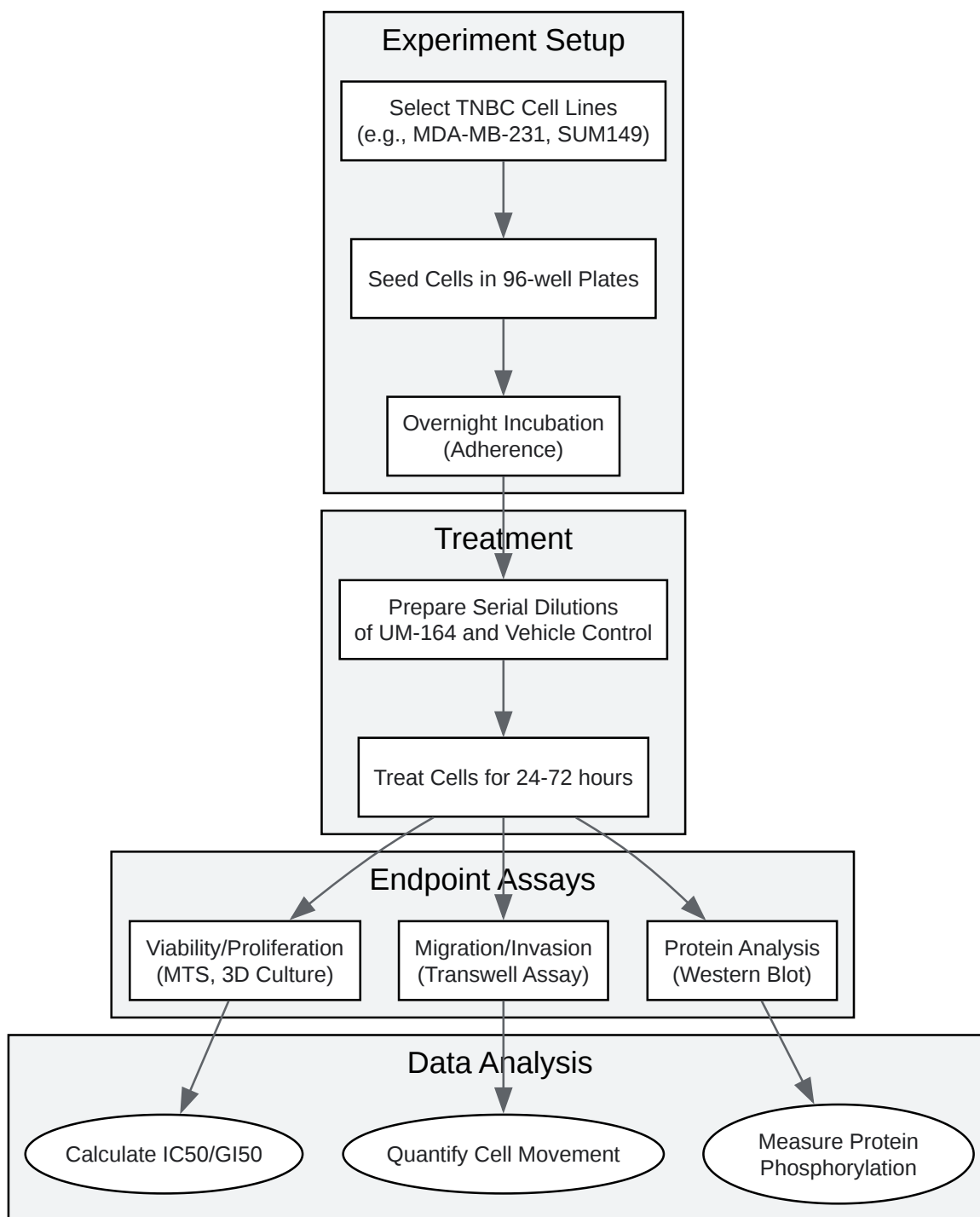
The following sections provide detailed methodologies for key experiments cited in the evaluation of **UM-164**.

In Vitro Proliferation and Viability Assays

These assays are used to determine the effect of **UM-164** on cell growth and viability.

- Cell Culture: TNBC cell lines (e.g., MDA-MB 231, SUM 149, MDA-MB 468) are cultured in recommended media.[6] For 3D cultures, cells are grown in a matrix of basement membrane extract to better mimic the in vivo tumor environment.[5]
- Protocol (MTS Assay Example):
 - Cell Seeding: Cells are seeded in 96-well plates at a predetermined density (e.g., 5,000 cells/well) and allowed to adhere overnight.
 - Compound Treatment: Cells are treated with a serial dilution of **UM-164** or vehicle control (DMSO) for a specified period (e.g., 72 hours).
 - Reagent Addition: 20 μ L of MTS reagent is added to each well.[11]
 - Incubation: Plates are incubated for 1 to 4 hours at 37°C.[11]
 - Data Acquisition: Absorbance is read at 490 nm using a microplate reader.
 - Analysis: Cell viability is calculated relative to vehicle-treated controls, and IC₅₀/GI₅₀ values are determined using non-linear regression analysis.

Workflow for In Vitro Cellular Assays



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Caption: Standardized workflow for evaluating **UM-164**'s in vitro efficacy. (Max-Width: 760px)

Cell Migration and Invasion Assays

These assays assess the impact of **UM-164** on the metastatic potential of TNBC cells.

- Protocol (Transwell Assay):
 - Preparation: 24-well Transwell inserts (8 μ m pore size) are used. For invasion assays, the insert membrane is pre-coated with a basement membrane extract.
 - Cell Seeding: TNBC cells, pre-treated with **UM-164** or vehicle for 24 hours, are seeded into the upper chamber in serum-free media.[\[5\]](#)
 - Chemoattraction: The lower chamber is filled with media containing a chemoattractant (e.g., 10% FBS).
 - Incubation: Plates are incubated for a period allowing cell migration/invasion (e.g., 24 hours).
 - Staining & Counting: Non-migrated cells on the upper surface are removed. Migrated/invaded cells on the lower surface are fixed, stained (e.g., with crystal violet), and counted under a microscope.
 - Analysis: The number of migrated/invaded cells in **UM-164**-treated wells is compared to the vehicle control.

Western Blotting for Phosphoprotein Analysis

This technique is used to measure the effect of **UM-164** on the phosphorylation status of target proteins and downstream effectors.

- Protocol:
 - Cell Lysis: TNBC cells are treated with **UM-164** or vehicle for a specified time, then lysed with ice-cold RIPA buffer containing protease and phosphatase inhibitors.[\[12\]](#)
 - Protein Quantification: Protein concentration in the lysates is determined using a BCA or Bradford assay.
 - SDS-PAGE: Equal amounts of protein (e.g., 20-30 μ g) are separated by sodium dodecyl sulfate-polyacrylamide gel electrophoresis.

- Protein Transfer: Proteins are transferred from the gel to a PVDF or nitrocellulose membrane.
- Blocking: The membrane is blocked (e.g., with 5% BSA or non-fat milk in TBST) for 1 hour at room temperature to prevent non-specific antibody binding.[13]
- Primary Antibody Incubation: The membrane is incubated overnight at 4°C with primary antibodies specific for phosphorylated and total proteins of interest (e.g., p-FAK, FAK, p-p38, p38, p-ERK, ERK).[13]
- Secondary Antibody Incubation: After washing, the membrane is incubated with an HRP-conjugated secondary antibody for 1 hour at room temperature.[12]
- Detection: The signal is detected using an enhanced chemiluminescence (ECL) substrate and captured with a digital imager.[12]
- Analysis: Band intensities are quantified, and the ratio of phosphorylated to total protein is calculated to determine the inhibition level.

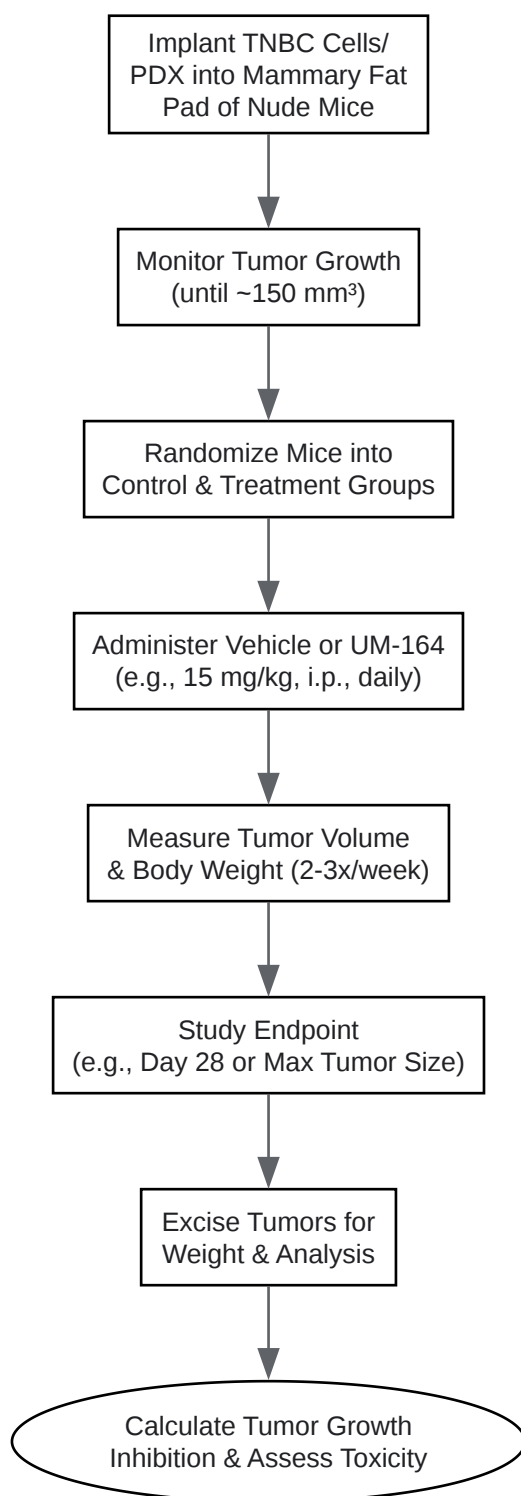
In Vivo Xenograft Studies

Animal models are crucial for evaluating the anti-tumor efficacy and toxicity of **UM-164** in a living system.

- Protocol:
 - Animal Model: Female immunodeficient mice (e.g., NCr/nude, 6-8 weeks old) are used.[8]
 - Cell Implantation: TNBC cells (e.g., $1-5 \times 10^6$ MDA-MB 231 cells) or fragments from a patient-derived xenograft (PDX) are implanted into the mammary fat pad.[5][14]
 - Tumor Growth: Tumors are allowed to grow to a palpable size (e.g., 100-200 mm³). Tumor volume is measured regularly with calipers.
 - Treatment: Mice are randomized into treatment (**UM-164**) and control (vehicle) groups. **UM-164** is administered via intraperitoneal (i.p.) injection at specified doses (e.g., 10-20 mg/kg) and schedules (e.g., daily).[8]

- Monitoring: Tumor volume and body weight are monitored throughout the study. Animal well-being is assessed daily.
- Endpoint: The study is terminated when tumors in the control group reach a predetermined size. Tumors are excised, weighed, and may be used for further analysis (e.g., histology, western blot).
- Analysis: The percentage of tumor growth inhibition (TGI) is calculated to determine efficacy. Toxicity is assessed by changes in body weight and clinical observations.

Workflow for In Vivo Xenograft Study



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Caption: A typical workflow for assessing **UM-164**'s in vivo anti-tumor efficacy. (Max-Width: 760px)

Conclusion and Future Directions

UM-164 is a promising preclinical compound for the treatment of TNBC. Its novel mechanism of binding to the inactive c-Src conformation and its dual inhibition of c-Src and p38 kinases provide a potent, cytostatic anti-tumor effect.[5] It demonstrates superior efficacy over existing c-Src inhibitors in preclinical models, particularly in 3D cell cultures, and shows significant in vivo activity with limited toxicity.[3][5]

Further preclinical development should focus on comprehensive safety and toxicology studies, pharmacokinetic and pharmacodynamic (PK/PD) modeling, and efficacy testing in a broader range of PDX models to better predict clinical response. Given its potent and specific activity against key drivers of TNBC progression, **UM-164** represents a strong candidate for clinical evaluation as a targeted therapeutic strategy for this challenging disease.

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